

An In-depth Technical Guide to 4'-Chloroacetoacetanilide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4'-Chloroacetoacetanilide**

Cat. No.: **B1666718**

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This guide provides comprehensive technical information on **4'-Chloroacetoacetanilide**, a chemical compound of interest to researchers, scientists, and professionals in the field of drug development. The document outlines its core physicochemical properties and provides a detailed methodology for its synthesis.

Core Physicochemical Data

Quantitative data for **4'-Chloroacetoacetanilide** is summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ ClNO ₂	[1][2]
Molecular Weight	211.65 g/mol	[3]
CAS Number	101-92-8	[1][2]
Appearance	Off-white to beige crystalline powder	[1]
Melting Point	131-134 °C	[4]

Experimental Protocols

Synthesis of 4'-Chloroacetoacetanilide

The following protocol details a representative method for the synthesis of **4'-Chloroacetoacetanilide**, derived from established chemical literature. This procedure involves the reaction of 4-chloroaniline with ethyl acetoacetate.

Materials and Equipment:

- 4-Chloroaniline
- Ethyl acetoacetate
- Toluene
- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Beaker
- Büchner funnel and flask
- Filter paper
- Crystallizing dish
- Melting point apparatus

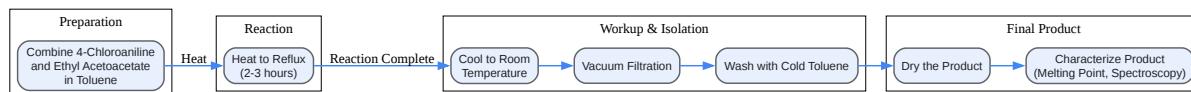
Procedure:

- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 4-chloroaniline (1 molar equivalent) and ethyl acetoacetate (1.1 molar equivalents) in a minimal amount of toluene to facilitate mixing.
- Heating and Reflux: Heat the reaction mixture to reflux using a heating mantle. Maintain a gentle reflux for a period of 2-3 hours. The progress of the reaction can be monitored using thin-layer chromatography (TLC).

- Cooling and Crystallization: After the reaction is complete, as indicated by TLC, remove the flask from the heating mantle and allow it to cool to room temperature. As the solution cools, the **4'-Chloroacetoacetanilide** product will begin to crystallize.
- Isolation of Product: Collect the crystalline product by vacuum filtration using a Büchner funnel. Wash the crystals with a small amount of cold toluene to remove any unreacted starting materials.
- Drying: Dry the collected crystals in a crystallizing dish at room temperature or in a vacuum oven at a low temperature to remove any residual solvent.
- Characterization: Determine the melting point of the dried product and compare it to the literature value. Further characterization can be performed using spectroscopic methods such as ^1H NMR and IR spectroscopy to confirm the structure and purity of the synthesized **4'-Chloroacetoacetanilide**.

Visualized Experimental Workflow

The following diagram illustrates the key stages of the synthesis protocol described above.



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Caption: Workflow for the synthesis of **4'-Chloroacetoacetanilide**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4'-Chloroacetoacetanilide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1666718#4-chloroacetoacetanilide-molecular-weight-and-formula>

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